What is H-D-Arg-OMe.2HCl

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Compound of Interest		
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An In-Depth Technical Guide to H-D-Arginine Methyl Ester Dihydrochloride (**H-D-Arg-OMe.2HCl**): A Strategic Tool in Modern Peptide and Drug Development

Abstract

H-D-Arginine methyl ester dihydrochloride (**H-D-Arg-OMe.2HCl**) is a protected, non-natural amino acid derivative that serves as a critical building block and research tool for chemists and pharmacologists. Its primary strategic value lies in the D-enantiomeric configuration of its alpha-carbon, which imparts significant resistance to enzymatic degradation when incorporated into peptide chains. This technical guide provides a comprehensive overview of **H-D-Arg-OMe.2HCl**, designed for researchers, scientists, and drug development professionals. We will explore its foundational chemical properties, provide detailed protocols for its synthesis and characterization, and elucidate its core applications in peptide synthesis and biochemical research. By synthesizing technical data with field-proven insights, this document serves as an authoritative resource for leveraging **H-D-Arg-OMe.2HCl** to overcome the inherent stability limitations of L-peptide-based therapeutics.

Foundational Chemistry and Physicochemical Properties

Chemical Identity and Structure

H-D-Arg-OMe.2HCl is the dihydrochloride salt of the methyl ester of D-arginine. The "D" designation refers to the stereochemistry at the α-carbon, making it the mirror image of the naturally occurring L-arginine. The methyl ester (-OMe) group protects the C-terminal

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carboxylic acid, preventing its participation in unwanted side reactions during chemical synthesis, such as peptide coupling. The dihydrochloride (.2HCl) form enhances the compound's stability and solubility in aqueous and polar organic solvents, simplifying its handling and application in various reaction media.

- IUPAC Name: Methyl (2R)-2-amino-5-(diaminomethylideneamino)pentanoate dihydrochloride
- CAS Number: 78851-84-0[1][2]
- Molecular Formula: $C_7H_{18}Cl_2N_4O_2$[2][3]
- Molecular Weight: 261.15 g/mol [2][3]

Physicochemical Data Summary

The physical and chemical properties of **H-D-Arg-OMe.2HCl** are critical for its effective use in experimental design. The data below is compiled from typical supplier specifications and safety data sheets.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	[4]
Melting Point	~190 °C (with decomposition)	[3][5][6]
Solubility	Soluble in water and methanol.	[5]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[4][7]

The Significance of D-Stereochemistry in a Biological Context

The foundational principle behind the utility of **H-D-Arg-OMe.2HCl** in drug development is its chirality. Biological systems, particularly enzymatic pathways, are highly stereospecific.

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Proteases, the enzymes responsible for peptide and protein degradation, have active sites evolved to recognize and cleave peptide bonds flanked by L-amino acids.[8] By strategically incorporating a D-amino acid, such as D-arginine, into a peptide sequence, the resulting peptide becomes a poor substrate for these enzymes. This "proteolytic shield" dramatically increases the peptide's resistance to degradation, leading to a significantly longer in vivo half-life, enhanced bioavailability, and prolonged therapeutic effect.[8][9][10] This concept is a cornerstone of modern peptide drug design, transforming transient signaling molecules into viable therapeutic agents.[9][11]

Synthesis and Quality Control

Principle of Synthesis: Fischer Esterification of D-Arginine

The synthesis of **H-D-Arg-OMe.2HCl** is typically achieved through a Fischer esterification of D-arginine. This acid-catalyzed reaction involves treating the amino acid with an excess of methanol, which serves as both the solvent and the reactant. A strong acid catalyst is required to protonate the carboxylic acid, making it more susceptible to nucleophilic attack by methanol. Thionyl chloride ($SOCl_2$) is a particularly effective reagent as it reacts with methanol in situ to generate anhydrous HCl gas and methyl sulfite, driving the reaction forward.[12] An alternative, convenient method uses trimethylchlorosilane (TMSCl).[13]

Detailed Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a robust method for synthesizing **H-D-Arg-OMe.2HCl** from D-arginine using methanol and thionyl chloride.

CAUTION: This procedure involves corrosive and irritating chemicals. It must be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.

Materials:

- D-Arginine (free base)
- Anhydrous Methanol (MeOH)

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- Thionyl Chloride ($SOCl_2$)
- Anhydrous Diethyl Ether or tert-Butyl methyl ether
- Round-bottom flask with a magnetic stir bar
- Ice bath
- Reflux condenser with a drying tube (e.g., filled with $CaCl_2$)
- Syringe for reagent addition
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Reaction Setup: Place anhydrous methanol (e.g., 50 mL for 5g of D-Arginine) into a dry round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath to 0 °C.
- Acid Catalyst Generation: While stirring, slowly add thionyl chloride (2.0 molar equivalents) to the cold methanol dropwise via syringe over 15-20 minutes.[12] This reaction is exothermic and generates HCl gas. Maintain the temperature at 0 °C.
- Substrate Addition: Once the addition of thionyl chloride is complete, add D-arginine (1.0 molar equivalent) portion-wise to the stirred solution.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Attach a reflux condenser and heat the reaction mixture to a gentle reflux (approx. 65 °C) for 4-6 hours, or until TLC/LC-MS analysis indicates the complete consumption of the starting material.
- Work-up and Isolation: Cool the reaction mixture to room temperature, then chill it in an ice bath.
- Precipitation: Slowly add anhydrous diethyl ether to the cold solution with stirring until a white precipitate forms. The ether acts as an anti-solvent, causing the polar salt product to crystallize.

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- Crystallization: Allow the flask to stand in the ice bath for at least 30 minutes to ensure complete crystallization.[12]
- Filtration: Collect the white crystalline product by vacuum filtration. Wash the crystals on the filter with two portions of cold, anhydrous diethyl ether to remove any residual impurities.
- Drying: Dry the product under a high vacuum to yield **H-D-Arg-OMe.2HCl**.

Workflow for Synthesis & Purification

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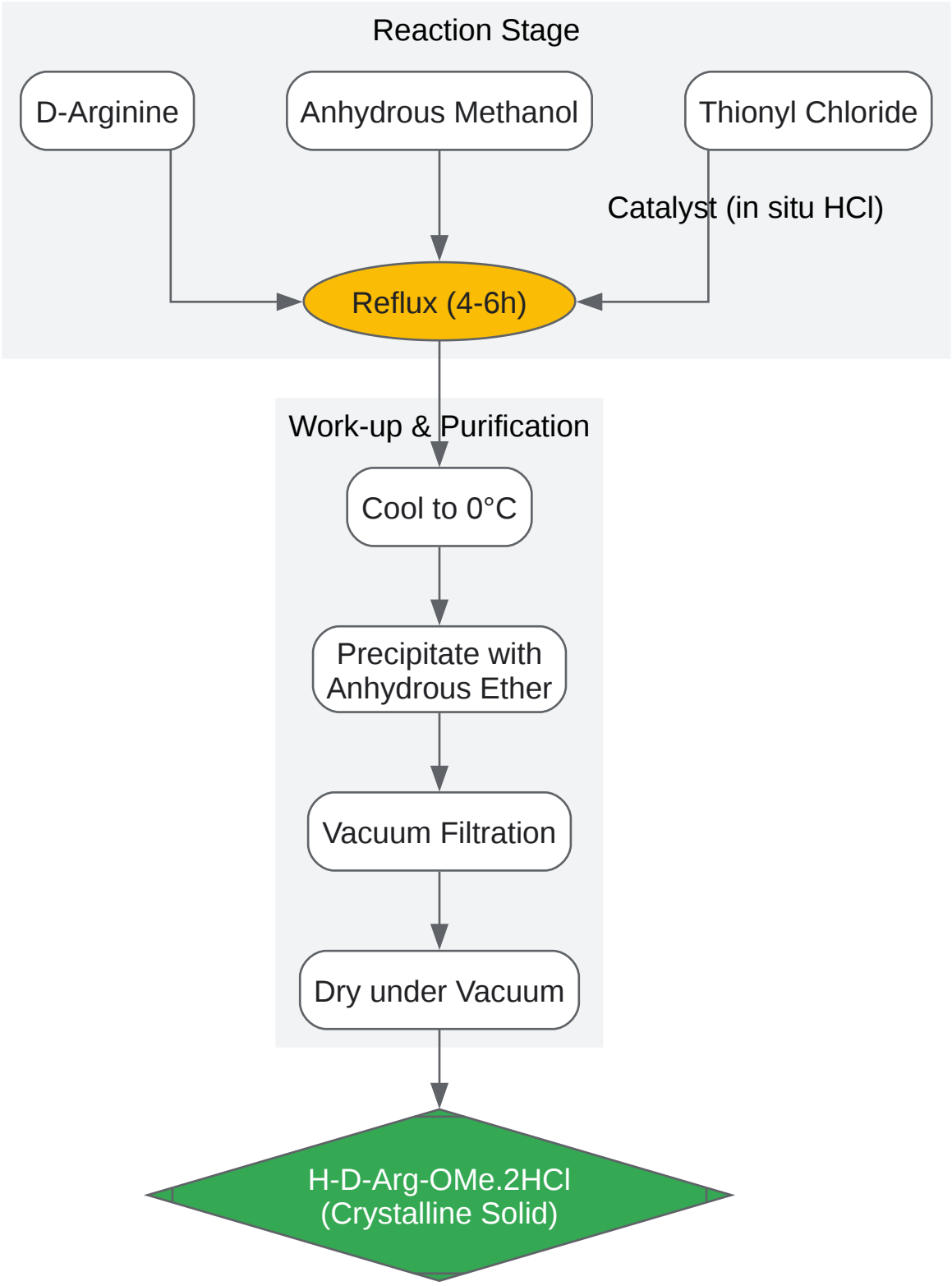

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Caption: Workflow for the synthesis of **H-D-Arg-OMe.2HCl**.

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Analytical Characterization for Quality Assurance

The identity and purity of the synthesized **H-D-Arg-OMe.2HCl** must be confirmed using standard analytical techniques. This self-validating system ensures the material is suitable for downstream applications.

Technique	Expected Results
^{1}H-NMR	Characteristic signals for the methyl ester protons (~3.8 ppm), the α-proton (~4.2 ppm), and side-chain methylene protons (~1.6-3.2 ppm) would be observed. Integration should match the expected proton count. The spectrum would be similar to its L-isomer.[14][15]
^{13}C-NMR	Signals corresponding to the ester carbonyl carbon (~170 ppm), the α-carbon (~53 ppm), the methyl ester carbon (~52 ppm), and the guanidinium carbon (~157 ppm) should be present.[15]
Mass Spec (ESI-MS)	The spectrum should show a prominent ion corresponding to the protonated free base $[M+H]^+$ at m/z ~189.14, confirming the correct molecular mass of the esterified arginine.
Purity (HPLC)	A reverse-phase HPLC analysis should show a single major peak, typically with >98% purity.

Core Applications in Research and Development

Enhancing Peptide Stability: The "Proteolytic Shield"

The primary application of **H-D-Arg-OMe.2HCl** is as a synthetic precursor for peptides with enhanced biological stability. Proteolytic enzymes, such as trypsin and chymotrypsin, are essential for protein turnover but represent a major barrier to the clinical success of peptide drugs. These enzymes have chiral active sites that specifically recognize L-amino acid residues. The incorporation of a D-amino acid creates a peptide bond that is sterically

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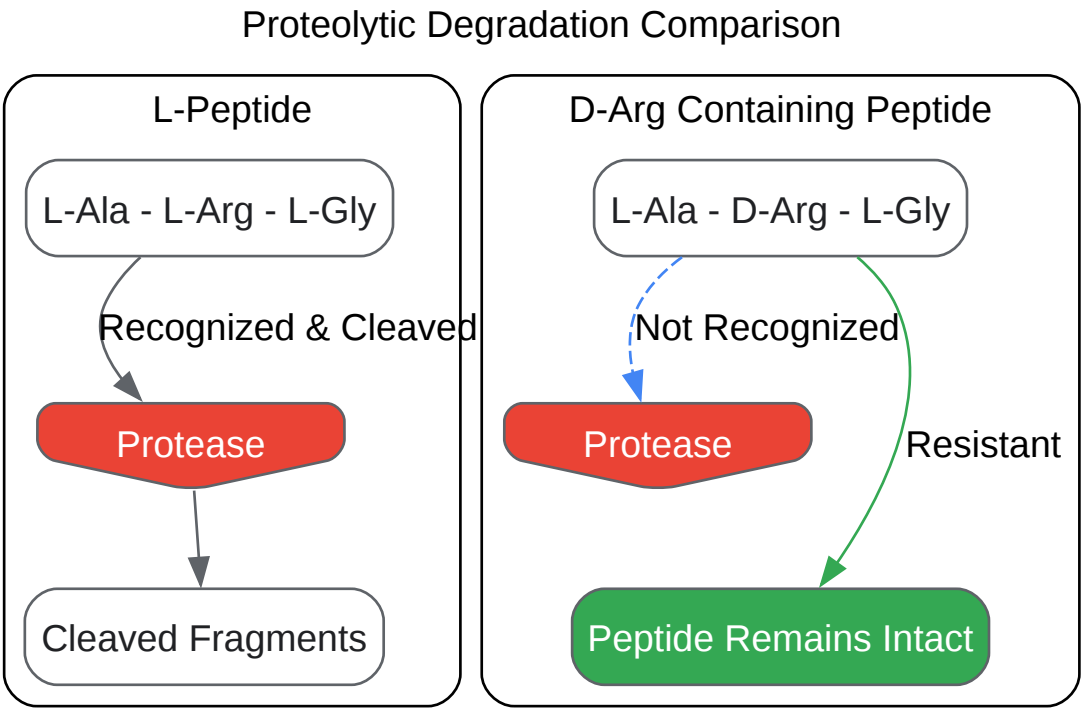
incompatible with the enzyme's active site, effectively halting degradation at that position.[8][9][16]



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Caption: D-amino acids act as a shield against enzymatic cleavage.

Application in Peptide Synthesis

H-D-Arg-OMe.2HCl serves as a valuable building block for arginine-containing peptides, primarily in solution-phase synthesis where the methyl ester provides temporary C-terminal protection.[5] In the more common Solid-Phase Peptide Synthesis (SPPS), the analogous building block, Fmoc-D-Arg(Pbf)-OH, is used. The principle, however, remains the same: the incorporation of a D-arginine residue. The following protocol outlines the general steps for incorporating such a residue using modern SPPS.

Experimental Protocol: Incorporation of a D-Arginine Residue in Fmoc-SPPS

This workflow illustrates the coupling of Fmoc-D-Arg(Pbf)-OH to a growing peptide chain on a solid support.

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Principle: The temporary Fmoc protecting group on the N-terminus of the resin-bound peptide is removed with a weak base (piperidine). The next amino acid, Fmoc-D-Arg(Pbf)-OH, is pre-activated with a coupling reagent (e.g., HBTU/DIEA) and added to the resin to form a new peptide bond. The Pbf group protects the reactive side-chain guanidinium group of arginine.[17]

Procedure:

- Resin Preparation: Start with a suitable resin (e.g., Rink Amide) with the preceding amino acid already attached and N-terminally Fmoc-protected. Swell the resin in a suitable solvent like Dimethylformamide (DMF).
- Fmoc Deprotection: Treat the resin with a solution of 20% piperidine in DMF for 5-10 minutes to remove the Fmoc group, exposing a free N-terminal amine. Wash the resin thoroughly with DMF.
- Amino Acid Activation: In a separate vessel, dissolve Fmoc-D-Arg(Pbf)-OH (3-4 equivalents) and a coupling activator like HBTU (3-4 equivalents) in DMF. Add N,N-Diisopropylethylamine (DIEA) (6-8 equivalents) to the solution and allow it to pre-activate for 1-2 minutes.
- Coupling: Add the activated amino acid solution to the deprotected resin. Agitate the mixture at room temperature for 1-2 hours to allow the coupling reaction to proceed to completion.
- Washing: Wash the resin extensively with DMF to remove excess reagents and byproducts. A small sample can be taken for a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling.
- Cycle Repetition: Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.[17]
- Final Cleavage: Once the synthesis is complete, the peptide is cleaved from the resin and all side-chain protecting groups (including Pbf) are removed simultaneously using a strong acid cocktail, typically containing Trifluoroacetic acid (TFA) and scavengers.[18]

As a Tool in Nitric Oxide Synthase (NOS) Pathway Research

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While L-arginine is the natural substrate for nitric oxide synthase (NOS) to produce nitric oxide (NO), a critical signaling molecule, D-arginine is not.[19] This makes D-arginine and its derivatives valuable as negative controls in studies of the NO pathway. Furthermore, chemically modified derivatives, such as Nω-Nitro-D-arginine methyl ester (D-NAME), serve as inhibitors of NOS and are used to probe the physiological and pathological roles of NO in areas like cardiovascular research and neuroscience.[1][20] **H-D-Arg-OMe.2HCl** can serve as a starting material for the synthesis of such specialized research probes.

Advanced Considerations for Drug Development

Metabolic Fate: Ester Hydrolysis vs. Amide Bond Stability

While the D-amino acid configuration provides excellent protection against proteases, drug developers must consider the metabolic fate of the entire molecule. The methyl ester group in **H-D-Arg-OMe.2HCl** is susceptible to hydrolysis by endogenous esterase enzymes in vivo. This can convert the molecule into D-arginine and methanol.[21] This property can be either a liability or an asset. If the intended bioactive molecule is the D-arginine-containing peptide, ester hydrolysis might be an unwanted inactivation step. Conversely, this feature can be exploited in prodrug design, where an esterified peptide is used to improve properties like cell permeability, relying on intracellular esterases to release the active, free-acid form of the peptide.

Safety, Handling, and Storage

Proper handling of **H-D-Arg-OMe.2HCl** is essential for laboratory safety. The compound is supplied as a dihydrochloride salt, which is generally stable but can be irritating.

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Safety Aspect	Recommendation	Source(s)
Inhalation	May cause respiratory tract irritation. Avoid breathing dust. Use in a well-ventilated area.	[7][22]
Skin Contact	May cause skin irritation. Wear protective gloves.	[7]
Eye Contact	May cause eye irritation. Wear safety goggles or a face shield.	[7]
Ingestion	May be harmful if swallowed.	[7]
Spills	Use appropriate tools to sweep up spilled solid material into a waste container.	[7]
Storage	Keep container tightly closed in a dry and cool place.	[4][7][22]

Conclusion: The Strategic Value of **H-D-Arg-OMe.2HCl**

H-D-Arginine methyl ester dihydrochloride is more than a simple amino acid derivative; it is a strategic tool that directly addresses one of the most significant challenges in peptide-based drug development: proteolytic instability. Its D-stereochemistry provides a robust and predictable method for enhancing the in vivo half-life of therapeutic peptides. For researchers and drug developers, a thorough understanding of its chemical properties, synthesis, and applications is essential for designing next-generation peptide therapeutics with improved efficacy and pharmacokinetic profiles. By enabling the creation of peptides that can withstand the harsh biological environment, **H-D-Arg-OMe.2HCl** and its analogs will continue to be indispensable reagents in the advancement of peptide science and medicine.

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